

Technical Support Center: Leupeptin, Hemisulfate Salt Optimization[1]

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Compound of Interest

Compound Name: *Leupeptin, Hemisulfate Salt*

CAS No.: *10347-89-7*

Cat. No.: *B1171952*

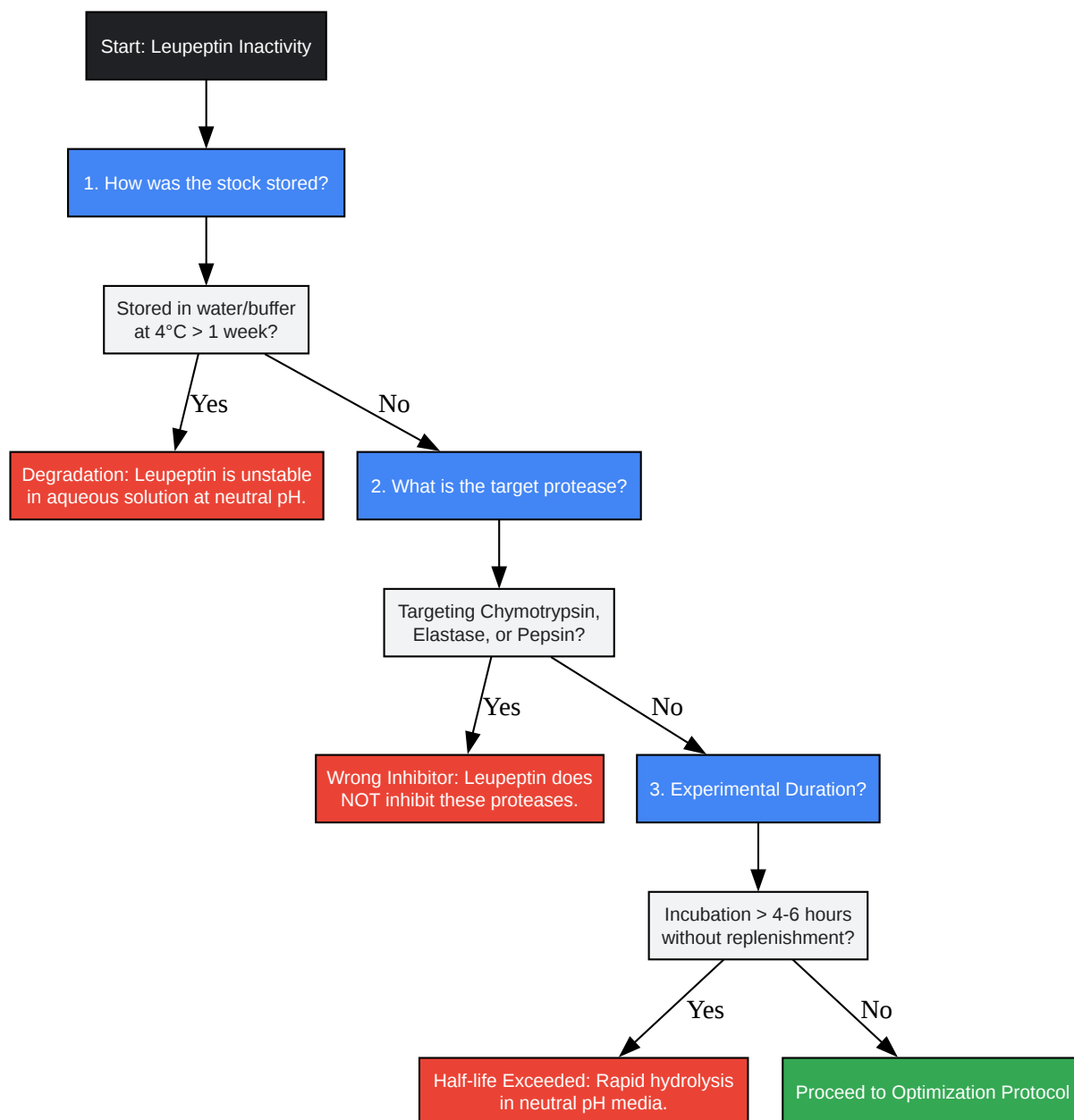
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Status: Active Ticket ID: LEU-OPT-001 Assigned Specialist: Senior Application Scientist, Biochemistry Division[1]

Diagnostic Triage: Why is your solution failing?

If your Leupeptin Hemisulfate (Ac-Leu-Leu-Arg-al) solution is ineffective, it is almost certainly due to one of three critical failure modes: Hydrolytic Instability, Incorrect Target Profiling, or Storage Degradation.[1]

Use this decision matrix to identify your specific failure point immediately:



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Figure 1: Diagnostic decision tree for identifying the root cause of Leupeptin failure.

Technical Deep Dive: The Science of Failure

A. The Stability Paradox (pH Sensitivity)

Leupeptin contains an aldehyde group (arginal) which is essential for its inhibitory mechanism.^[1] It forms a covalent hemiacetal adduct with the active site serine of the protease.^{[1][2][3]}

However, this aldehyde is highly susceptible to nucleophilic attack by water molecules (hydrolysis) and racemization, particularly at neutral or basic pH (pH > 7.0).^[1]

- Observation: In cell culture media (pH 7.2–7.4), the effective half-life of Leupeptin is short.^[1]
- Result: A working concentration of 10–100 µM may degrade significantly within hours, leading to "breakthrough" proteolysis during overnight incubations.^[1]

B. Specificity Profile (The "Blind Spot")

Researchers often treat Leupeptin as a "universal" serine protease inhibitor.^[1] It is not. It has a strict specificity profile driven by its peptide structure (Acetyl-Leu-Leu-Arg-al).^[1]

Target Protease	Inhibition Status	Mechanism
Trypsin	Strong	Competitive (K _i ≈ 3.5 nM)
Papain	Strong	Cysteine protease inhibition
Cathepsin B	Strong	Lysosomal cysteine protease
Plasmin	Strong	Serine protease inhibition
Calpain	Strong	Ca ²⁺ -dependent protease
Chymotrypsin	No / Very Weak	Specificity mismatch
Elastase	No Effect	Specificity mismatch
Pepsin	No Effect	Aspartyl protease (wrong class)

Optimization Protocols

Protocol A: Correct Reconstitution & Storage

To prevent hydrolytic degradation before the experiment begins.

- Solvent Choice:
 - Preferred: Dissolve in sterile, distilled water (ddH₂O).[\[1\]](#)[\[4\]](#)
 - Alternative: DMSO or Ethanol (if high concentrations are required, though water is standard for the Hemisulfate salt).[\[1\]](#)
- Concentration: Prepare a 10 mM stock solution (approx. 4.75 mg/mL).[\[1\]](#)
- Aliquoting (Critical):
 - Do NOT store the bulk stock at 4°C.
 - Divide into small aliquots (e.g., 50 µL) in O-ring screw-cap tubes.
- Storage:
 - Store aliquots at -20°C.
 - Shelf Life: 1 month at -20°C (aqueous). 6 months at -20°C (lyophilized powder).[\[1\]](#)[\[5\]](#)
 - Freeze/Thaw: Max 1 cycle.[\[1\]](#) Discard after thawing.

Protocol B: Experimental Application (Cell Culture/Lysis)

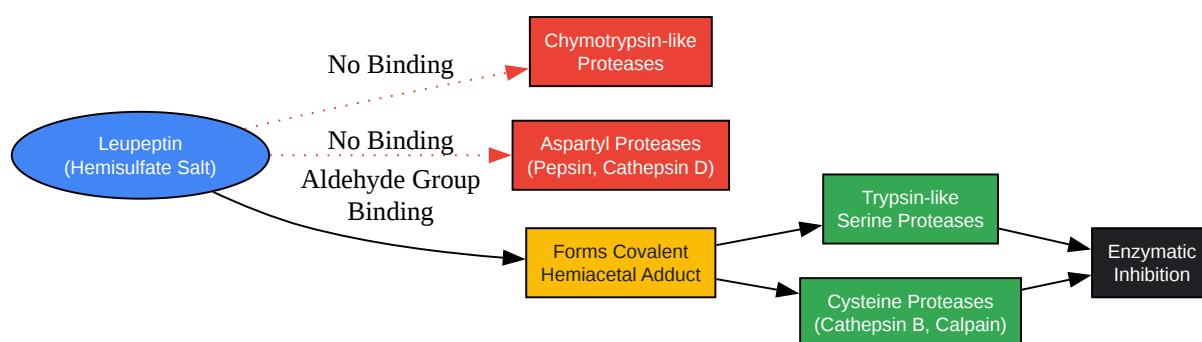
To ensure sustained inhibition during assays.

- Working Concentration: Dilute stock to 10–100 µM in the final buffer/media.
- The Replenishment Rule:
 - For experiments lasting >4 hours at pH 7.0+, you must replenish the Leupeptin.[\[1\]](#)
 - Add a fresh bolus of inhibitor every 4–8 hours to maintain effective IC₅₀ levels.[\[1\]](#)

- Lysis Buffer Cocktail:
 - Combine Leupeptin with Pepstatin A (for aspartyl proteases) and PMSF (for broader serine coverage) to close the "specificity gaps" (like Chymotrypsin).[1]

Mechanism of Action Visualization

Understanding the pathway helps confirm if Leupeptin is the right tool for your pathway analysis.[1]



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Figure 2: Specificity map showing Leupeptin's active targets versus non-responsive proteases.
[1]

Frequently Asked Questions (FAQ)

Q: Can I use Leupeptin in protein estimation assays like Lowry? A: Use with caution. Leupeptin contains an aldehyde group which acts as a reducing agent.[1][5][6] It can interfere with the Lowry assay (colorimetric change).[1][5] It interferes less with the Bradford assay, but appropriate blanks containing the inhibitor buffer must be used to subtract background interference [1].[1]

Q: Is Leupeptin cell-permeable? A: Poorly. While often cited in autophagy studies (e.g., LC3-II accumulation), Leupeptin uptake is generally slow and relies on endocytosis/pinocytosis rather

than passive diffusion.[1] For intracellular inhibition, high concentrations (up to 100 μ M) and longer incubation times are often required compared to cell-free lysates.[1]

Q: My stock solution turned yellow. Is it still good? A: No. Discard it. Color change often indicates oxidation or significant degradation of the peptide structure.[1]

Q: Can I autoclave Leupeptin? A: Absolutely not. Leupeptin is a peptide derivative and heat-labile.[1] Sterilize aqueous solutions by filtration through a 0.22 μ m PVDF or PES membrane.[1]

References

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